

Methyl 2-ethoxyacetate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **Methyl 2-ethoxyacetate**

Cat. No.: **B042190**

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This guide provides an in-depth overview of the safety and handling precautions for **Methyl 2-ethoxyacetate** (CAS No. 17640-26-5). It is intended for researchers, scientists, and professionals in drug development who may work with this compound. Due to the limited availability of comprehensive safety and toxicity data for **Methyl 2-ethoxyacetate**, a conservative approach to handling is strongly recommended. This document consolidates available data and outlines best practices based on information for structurally similar compounds.

Chemical Identification and Properties

Methyl 2-ethoxyacetate is an organic compound with the molecular formula C5H10O3.^[1] It is essential to distinguish it from related, more extensively studied, and more hazardous glycol ethers such as 2-Methoxyethyl Acetate (CAS 110-49-6) and 2-Ethoxyethyl acetate (CAS 111-15-9), which are known reproductive toxicants.^{[2][3]}

Table 1: Physical and Chemical Properties of **Methyl 2-ethoxyacetate** | Property | Value |
Source || :--- | :--- | :--- || CAS Number | 17640-26-5 |^[1] || Molecular Formula | C5H10O3 |^[1] ||
| Molecular Weight | 118.13 g/mol |^[1] || Physical State | Solid || IUPAC Name | **methyl 2-ethoxyacetate** |^[1] ||
| Synonyms | N/A |^[1] || Flash Point | Not applicable || | Boiling Point |
Data not available || | Melting Point | Data not available || | Solubility in Water | Data not
available || | Vapor Pressure | Data not available || | Vapor Density | Data not available || |
| LogP (n-octanol/water) | 0.4 |^[1] |

Hazard Identification and Classification

The primary known hazard associated with **Methyl 2-ethoxyacetate** is acute oral toxicity.[1]

The Globally Harmonized System (GHS) classification provided by the European Chemicals Agency (ECHA) indicates it is harmful if swallowed.[1]

Table 2: GHS Hazard Classification for **Methyl 2-ethoxyacetate**

Classification	Hazard Statement	Pictogram	Signal Word
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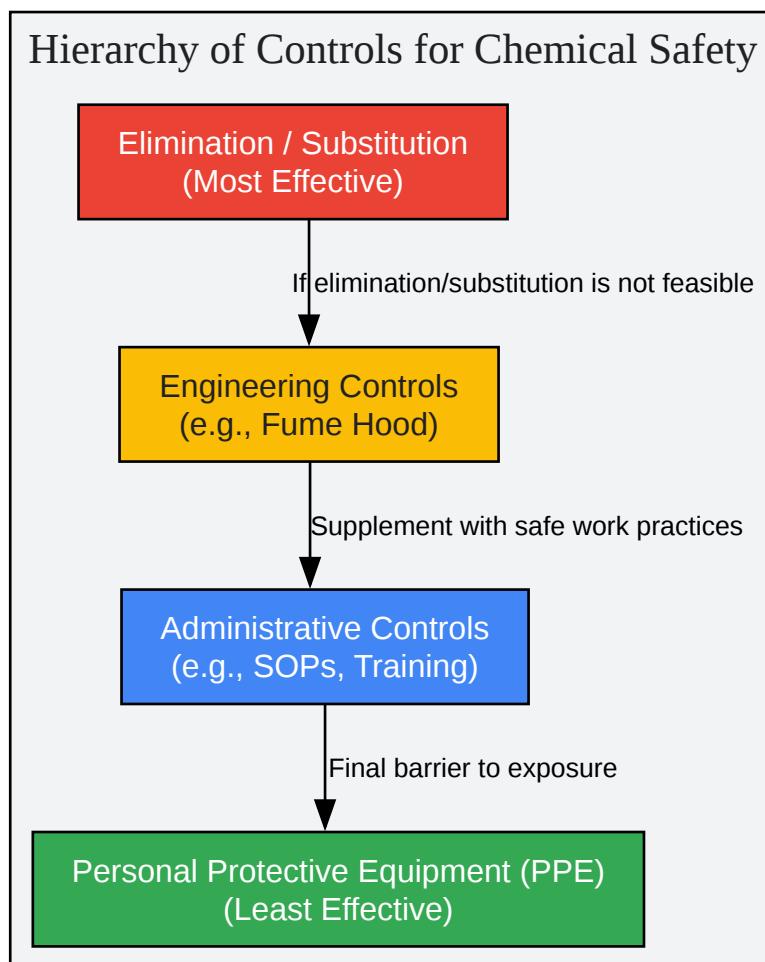
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | GHS07 | Warning |

Source: ECHA C&L Inventory, Sigma-Aldrich[1]

Precautionary Note: Structurally similar compounds, such as 2-Methoxyethyl Acetate and 2-Ethoxyethyl acetate, are classified as flammable liquids and may cause damage to fertility or the unborn child.[2][3] In the absence of specific data for **Methyl 2-ethoxyacetate**, it is prudent to handle it as a substance with potential for similar, yet uncharacterized, hazards.

Exposure Controls and Personal Protection

Due to the limited toxicological data, robust exposure controls are critical. The standard industrial hygiene principle of the "Hierarchy of Controls" should be applied to minimize potential exposure.



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Caption: Hierarchy of Controls for minimizing chemical exposure.

Engineering Controls:

- All work should be conducted in a certified chemical fume hood to minimize inhalation of any potential vapors or aerosols.[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to prevent exposure.[\[4\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield may be required if there is a significant risk of splashes.	Protects against splashes that can cause eye irritation.[4]
Skin Protection	Chemical-resistant lab coat. [4]Chemical-resistant gloves (e.g., Nitrile). Refer to manufacturer's resistance guide for specific breakthrough times.[4]	Protects skin from accidental contact.[4]
Respiratory Protection	All manipulations should be performed within a fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.	Minimizes inhalation of vapors or aerosols.[4]

| General Hygiene | Wash hands thoroughly with soap and water after handling.[2] Do not eat, drink, or smoke in laboratory areas.[3] | Prevents accidental ingestion and contamination. |

Safe Handling and Storage

Handling:

- Avoid all contact with the substance.[2]
- Use in a well-ventilated area, preferably a chemical fume hood.[5][6]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]

- Keep away from heat, sparks, open flames, and other ignition sources.[5] Although the flashpoint is not available, related compounds are flammable.[2][3]
- Use non-sparking tools and take precautionary measures against static discharge.[3][5]
- Keep containers tightly closed when not in use.[6]

Storage:

- Store locked up in a cool, dark, and well-ventilated place.[2]
- Keep container tightly closed.[7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][5]

First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Protocol
Ingestion	Harmful if swallowed.[1] Do NOT induce vomiting.[3] Rinse mouth. Call a physician or poison control center immediately.[5]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[2]
Skin Contact	Remove contaminated clothing immediately.[2] Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops or persists.[3]

| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[2] |

Spill Response:

- Evacuate personnel from the immediate area.[5]
- Wear appropriate PPE, including respiratory protection.[8]
- Absorb the spill with inert, non-combustible material such as sand, silica gel, or universal binder.[3][8]
- Collect the absorbed material into a suitable, closed container for disposal.[3]
- Ventilate the area and decontaminate the spill site.[5]
- Prevent the spilled material from entering drains or waterways.[2]

Experimental Protocols and Methodologies

The safety data summarized in this guide, such as GHS classifications, are typically derived from standardized toxicological studies (e.g., OECD guidelines for acute toxicity testing). However, the specific experimental protocols for **Methyl 2-ethoxyacetate** are not detailed in the publicly available literature. Professionals seeking to replicate or validate these findings would need to consult primary toxicological research databases or commission new studies following established regulatory guidelines.

Workflow for Safe Handling

The following diagram illustrates a logical workflow for handling **Methyl 2-ethoxyacetate** safely in a laboratory setting.



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Caption: A standard workflow for the safe laboratory handling of chemicals.

Disposal Considerations

Waste materials must be disposed of in accordance with all applicable federal, state, and local environmental regulations.^[8] Do not allow the product to reach the sewage system or dispose of it with household garbage.^[8] Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

Methyl 2-ethoxyacetate is a chemical with limited available safety data, with its primary established hazard being "Harmful if swallowed".^[1] Given the significant health risks, including reproductive toxicity, associated with structurally similar glycol ethers, a highly cautious approach is warranted.^{[2][3]} Researchers, scientists, and drug development professionals must adhere to stringent safety protocols, including the consistent use of engineering controls and appropriate personal protective equipment, to minimize any potential risk. Always consult the most recent Safety Data Sheet (SDS) before use and follow all institutional safety guidelines.

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